

Technical Guide: Physicochemical Properties of 5-Chloro-4-methyl-2-nitroaniline

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Compound of Interest

Compound Name: 5-Chloro-4-methyl-2-nitroaniline

Cat. No.: B1347341

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the available data on the melting and boiling points of **5-Chloro-4-methyl-2-nitroaniline** (CAS Number: 7149-80-6). The information is presented for use by researchers, scientists, and professionals in drug development and chemical synthesis.

Core Physicochemical Data

The primary physical properties of **5-Chloro-4-methyl-2-nitroaniline** are summarized in the table below. It is important to distinguish this compound from its isomer, 5-Chloro-2-methyl-4-nitroaniline (CAS Number: 13852-51-2), which possesses different physical properties.

Property	Value	Data Type	Source
Melting Point	159-163 °C	Experimental	[1]
Boiling Point	339.3 ± 37.0 °C	Predicted	[1]
Molecular Weight	186.60 g/mol	Calculated	[2]
Molecular Formula	C ₇ H ₇ ClN ₂ O ₂	---	[2]
CAS Number	7149-80-6	---	[2][3]

Note on Isomer: The isomer 5-Chloro-2-methyl-4-nitroaniline (CAS: 13852-51-2) has a reported melting point of 164-167 °C.[4] Care should be taken to ensure the correct isomer is being used in any experimental work.

Experimental Protocols

While specific experimental protocols for the determination of the melting and boiling points of **5-Chloro-4-methyl-2-nitroaniline** are not readily available in published literature, standard laboratory methods for organic compounds are applicable.

Melting Point Determination (Capillary Method)

A common and reliable method for determining the melting point of a crystalline organic solid like **5-Chloro-4-methyl-2-nitroaniline** is the capillary tube method.

Methodology:

- **Sample Preparation:** A small amount of the dry, purified compound is finely powdered. The open end of a capillary tube is pushed into the powder to pack a small amount (1-2 mm in height) into the sealed end of the tube.
- **Apparatus Setup:** The capillary tube is attached to a thermometer. This assembly is then placed in a melting point apparatus, which typically consists of a heated block or an oil bath to ensure uniform heating.
- **Heating and Observation:** The apparatus is heated slowly and steadily. The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire sample becomes a clear liquid is recorded as the end of the melting range. For pure compounds, this range is typically narrow (1-2 °C).

Boiling Point Determination (Microscale Method)

For the determination of the boiling point, especially when working with small quantities, a microscale method such as the Thiele tube method can be employed.

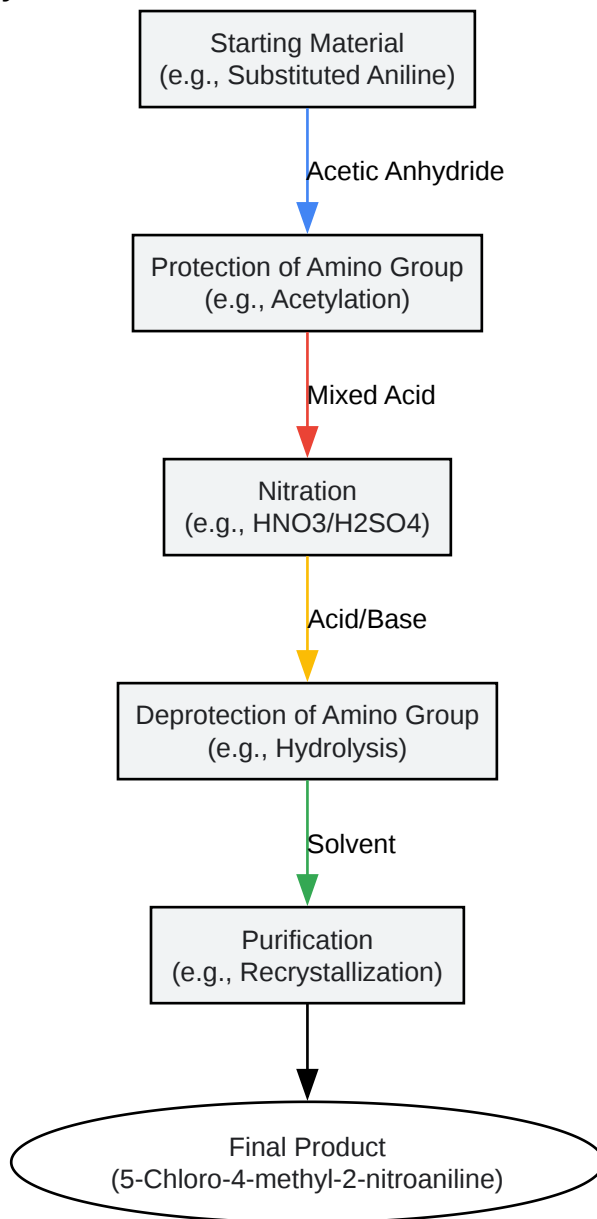
Methodology:

- **Sample Preparation:** A small volume (approximately 0.5 mL) of the liquid compound is placed into a small test tube or a Durham tube.
- **Capillary Inversion:** A capillary tube, sealed at one end, is placed into the sample with the open end down.
- **Apparatus Setup:** The sample tube is attached to a thermometer, and the assembly is placed into a Thiele tube containing a high-boiling point oil (e.g., mineral oil or silicone oil). The setup ensures even heat distribution.
- **Heating and Observation:** The Thiele tube is gently heated, and as the temperature rises, air trapped in the capillary tube will slowly bubble out. When the boiling point is reached, a continuous and rapid stream of bubbles will emerge from the capillary tube. At this point, heating is discontinued.
- **Recording the Boiling Point:** As the apparatus cools, the stream of bubbles will slow down and eventually stop. The temperature at which the liquid is drawn back into the capillary tube is the boiling point of the substance at the recorded atmospheric pressure.

Synthesis Workflow

The synthesis of nitroaniline derivatives often involves a multi-step process. While a specific, detailed protocol for **5-Chloro-4-methyl-2-nitroaniline** is not available, a general synthesis workflow can be illustrated based on common organic chemistry principles and published methods for similar compounds. A representative pathway is the nitration of a substituted aniline.

General Synthesis Workflow for a Substituted Nitroaniline



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Caption: Generalized synthetic pathway for a substituted nitroaniline.

Disclaimer: Signaling pathways are not applicable to a small molecule of this nature.

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References

- 1. chemscene.com [chemscene.com]
- 2. jk-sci.com [jk-sci.com]
- 3. 5-CHLORO-4-METHYL-2-NITROANILINE | 7149-80-6 [chemicalbook.com]
- 4. 5-Chloro-2-methyl-4-nitroaniline Price from Supplier Brand Shanghai Aladdin Biochemical Technology Co., LTD on Chemsr.com [chemsrc.com]
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